Synthesis pathways for 2-Amino-3'-O-(2-methoxyethyl)adenosine

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Compound of Interest

Compound Name:	*2-Amino-3'-O-(2-methoxyethyl)adenosine*
CAS No.:	*256224-02-9*
Cat. No.:	*B179313*

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Title: Synthesis Pathways and Mechanistic Grounding of **2-Amino-3'-O-(2-methoxyethyl)adenosine** (3'-O-MOE-DAP) Document Type: Technical Whitepaper Target Audience: Synthetic Chemists, Oligonucleotide Researchers, and Drug Development Professionals

Executive Summary & Pharmacological Context

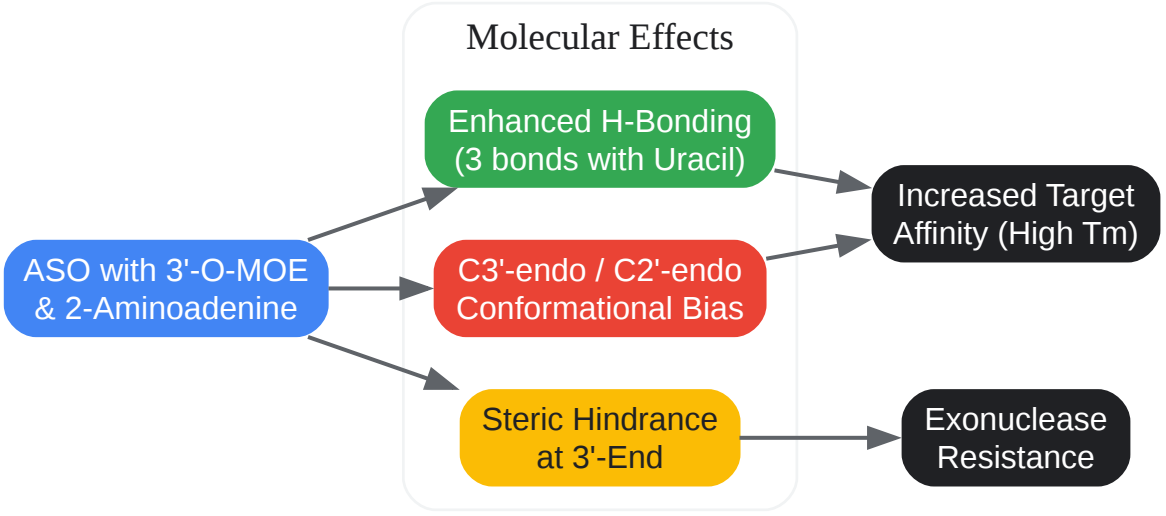
In the development of next-generation antisense oligonucleotides (ASOs) and RNA interference (RNAi) therapeutics, chemical modifications to the nucleoside scaffold are engineered to overcome strict biological barriers. **2-Amino-3'-O-(2-methoxyethyl)adenosine** (CAS: 256224-02-9) is a highly specialized building block that combines two synergistic modifications[1]:

- The 2-Aminoadenine (Diaminopurine) Core: Natural adenine forms two hydrogen bonds with its complementary uracil/thymine. The addition of a C2-amino group provides a third hydrogen bond donor. When incorporated into an oligonucleotide, this increases the thermal

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stability (Tm) of the duplex by approximately 1.5°C per insertion, drastically enhancing target affinity[2].

- The 3'-O-(2-Methoxyethyl) Modification: While 2'-O-MOE is the industry standard for gapmer wings, 3'-O-MOE modifications are strategically deployed at the extreme 3'-termini of oligonucleotides. The bulky methoxyethyl group at the 3'-position induces severe steric clash within the active sites of 3'→5' exonucleases, conferring profound biostability without disrupting the global A-form helical geometry required for target recognition[3].



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Pharmacological mechanism of 3'-O-MOE and 2-aminoadenine modifications in ASO therapeutics.

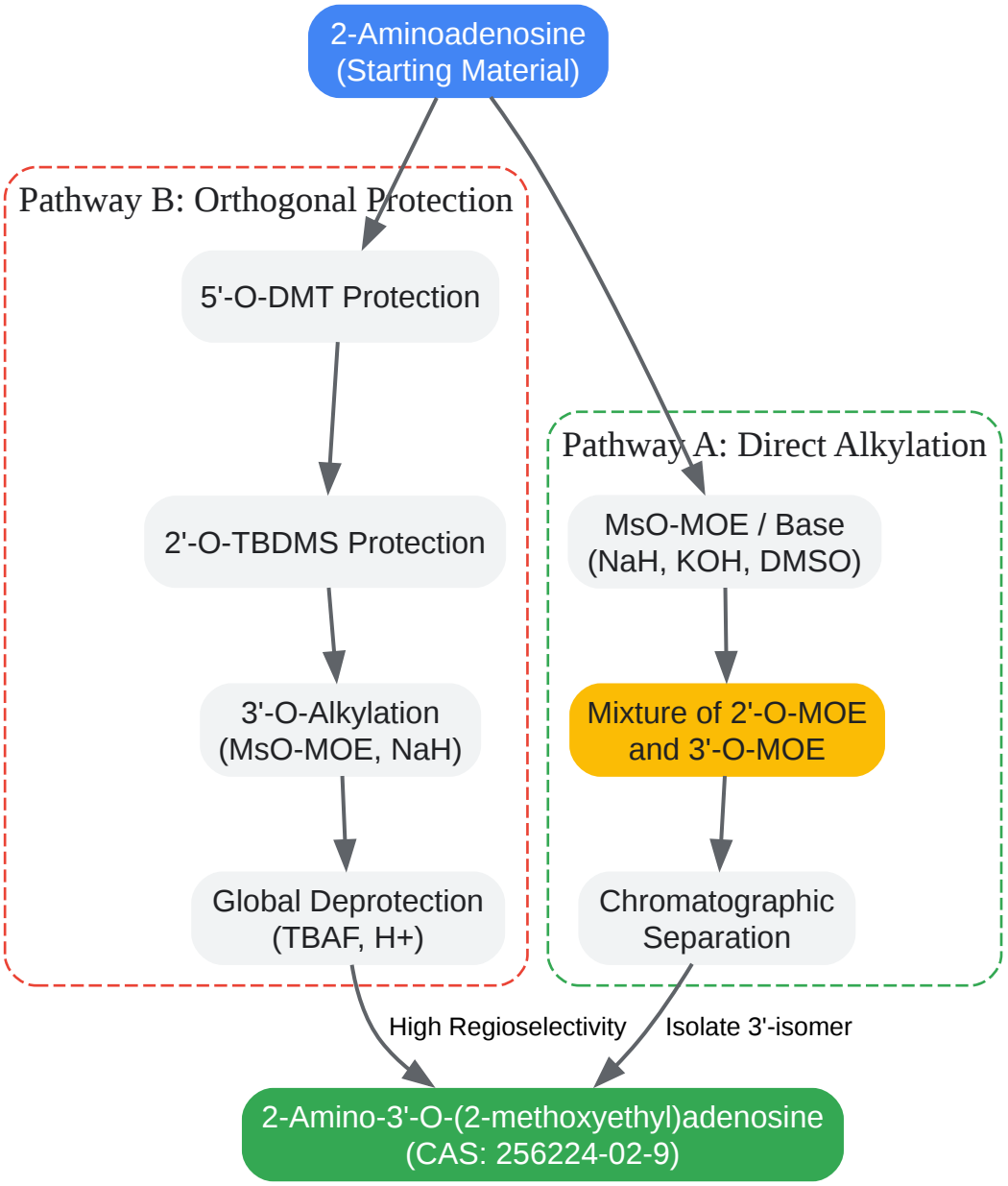
Retrosynthetic Architecture & Pathway Selection

Synthesizing 2-Amino-3'-O-MOE-adenosine requires navigating the competing nucleophilicities of the 2'-OH and 3'-OH groups on the ribofuranose ring. We present two distinct synthetic pathways based on project requirements:

- Pathway A (Direct Alkylation): Relies on the subtle kinetic and thermodynamic differences between the 2'- and 3'-hydroxyls under strong base conditions. It is a shorter route but yields a mixture of isomers requiring rigorous chromatographic separation[3].

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- Pathway B (Orthogonal Protection): Employs steric shielding (DMT and TBDMS) to exclusively expose the 3'-OH. It is a multi-step process but guarantees absolute regioselectivity.



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Retrosynthetic pathways for 3'-O-MOE diaminopurine highlighting direct vs. protected routes.

Self-Validating Experimental Protocols

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Note: The following protocols are engineered as self-validating systems. Do not proceed to subsequent steps unless the validation criteria are met.

Protocol A: Synthesis of the Alkylating Agent (MsO-MOE)

Causality: We utilize 1-methanesulfonyloxy-2-methoxyethane (MsO-MOE) rather than 2-bromoethyl methyl ether. The mesylate leaving group provides an optimal balance: it is highly reactive for SN2 displacement at the sterically hindered secondary hydroxyls of the ribose ring, yet stable enough to resist rapid hydrolysis in basic media[3].

- Dissolve 2-methoxyethanol (1.0 eq) in anhydrous dichloromethane (DCM) containing triethylamine (1.5 eq) at 0°C under argon.
- Dropwise add methanesulfonyl chloride (1.2 eq) over 30 minutes.
- Stir for 2 hours at room temperature. Quench with ice water, extract with DCM, wash with brine, dry over Na2SO4, and concentrate in vacuo.
- Validation Checkpoint: 1H NMR (CDCl3) must show a sharp singlet at ~3.05 ppm (3H, −OSO2CH3) and no broad -OH stretch in FTIR.

Protocol B: Direct Alkylation Pathway (Thermodynamic Control)

Causality: Using dimethylsulfoxide (DMSO) as a solvent is critical. As a highly polar aprotic solvent, DMSO leaves the alkoxide intermediate unsolvated, maximizing its nucleophilicity[4]. A tandem base system (NaH and KOH) is utilized to deprotonate the hydroxyls while minimizing base-catalyzed degradation of the purine ring[4].

- Suspend 2-aminoadenosine (1.0 eq) in anhydrous DMSO.
- Add finely powdered KOH (1.5 eq) and NaH (1.5 eq, 60% dispersion in mineral oil) sequentially. Stir at room temperature for 30 minutes to form the alkoxide[4].
- Add MsO-MOE (1.2 eq) dropwise. Heat mildly to 40°C for 12 hours.

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- Neutralize with glacial acetic acid, concentrate under high vacuum, and purify via silica gel column chromatography (Eluent: CHCl3/MeOH gradient).

- Validation Checkpoint: TLC (CHCl3:MeOH 5:1) will show two distinct spots corresponding to the 2'-O-MOE (higher Rf) and 3'-O-MOE (lower Rf) isomers. Isolate the lower Rffraction[3].

Protocol C: Regioselective Orthogonal Protection Pathway

Causality: To avoid the ~50/50 split of 2'/3' isomers, orthogonal protection is used. The bulky 4,4'-dimethoxytrityl (DMT) group protects the primary 5'-OH. Subsequently, tert-butyldimethylsilyl chloride (TBDMS-Cl) is used. Due to the steric bulk of the adjacent purine base, TBDMS preferentially (though not exclusively) protects the 2'-OH, leaving the 3'-OH available for targeted alkylation.

- 5'-Protection: React 2-aminoadenosine with DMT-Cl in pyridine. (Validation: ESI-MS [M+H]+ +302 Da shift).

- 2'-Protection: React the 5'-O-DMT intermediate with TBDMS-Cl and imidazole in DMF. Separate the 2'-O-TBDMS isomer from the 3'-O-TBDMS isomer via chromatography.

- Alkylation: Treat the 5'-O-DMT-2'-O-TBDMS intermediate with NaH and MsO-MOE in DMF at 50°C.

- Global Deprotection: Treat with Tetrabutylammonium fluoride (TBAF) in THF to remove the TBDMS group, followed by 3% Trichloroacetic acid (TCA) in DCM to remove the DMT group.

- Validation Checkpoint: Final LC-MS must show a single peak at m/z 341.1 [M+H]+ with no trace of silyl or trityl adducts.

Quantitative Data & Comparative Analysis

Table 1: Pathway Comparison for 3'-O-MOE Synthesis

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Parameter	Pathway A: Direct Alkylation	Pathway B: Orthogonal Protection
Steps	1 (plus rigorous separation)	4
Regioselectivity	Low (Mixture of 2' and 3' isomers)	High (Exclusive 3'-O-alkylation)
Overall Yield	~30-40% (after chromatography)	~55-65%
Primary Challenge	Difficult chromatographic separation	Multi-step time investment
Best Use Case	Large-scale parallel library synthesis	High-purity analytical standard prep

Table 2: Analytical Validation Markers for 2-Amino-3'-O-MOE-adenosine

Analytical Method	Target Marker / Signal	Diagnostic Significance
1H NMR (DMSO−d6)	~3.25 ppm (s, 3H)	Confirms presence of the terminal methoxy (−OCH3) group of the MOE tail.
1H NMR (DMSO−d6)	~4.15 ppm (m, 1H)	Downfield shift of the 3'-proton confirms alkylation specifically at the 3'-position.
ESI-MS (Positive)	m/z 341.1 [M+H]+	Confirms exact mass of C13 H20N6O5(MW: 340.34)[1].
UV Spectroscopy	λmax~ 256 nm, 280 nm	Confirms the intact 2-aminoadenine (diaminopurine) chromophore is uncompromised.

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Sources

- 1. bocsci.com [bocsci.com]
- 2. US6175004B1 - Process for the synthesis of oligonucleotides incorporating 2-aminoadenosine - Google Patents [patents.google.com]
- 3. benthamdirect.com [benthamdirect.com]
- 4. tandfonline.com [tandfonline.com]
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